

Safety and handling procedures for 5-Ethoxy-1,3-dimethylindolin-2-one

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Compound of Interest

Compound Name: 5-Ethoxy-1,3-dimethylindolin-2-one

Cat. No.: B156542

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Application Notes and Protocols: 5-Ethoxy-1,3-dimethylindolin-2-one

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety and handling procedures for **5-Ethoxy-1,3-dimethylindolin-2-one**. The information is intended to supplement, not replace, institutional safety protocols and a thorough understanding of the material's properties.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **5-Ethoxy-1,3-dimethylindolin-2-one** is provided below. This data is essential for proper handling, storage, and experimental design.

| Property | Value | Source |
|-------------------|---|-------------------------|
| Molecular Formula | C ₁₂ H ₁₅ NO ₂ | PubChem[1] |
| Molecular Weight | 205.25 g/mol | PubChem[1], BLDpharm[2] |
| CAS Number | 131057-63-1 | PubChem[1], BLDpharm[2] |
| Boiling Point | 381.4 ± 42.0 °C (Predicted) | ChemBK[3] |
| Density | 1.100 g/cm ³ (Predicted) | ChemBK[3] |
| Storage | Sealed in dry, 2-8°C | BLDpharm[2] |

Safety and Hazard Information

5-Ethoxy-1,3-dimethylindolin-2-one is classified as a hazardous substance. All personnel handling this compound must be aware of the potential risks and take appropriate precautions.

GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|--|------------------------|--|
| Skin Irritation | 2 | H315: Causes skin irritation.[4] |
| Eye Irritation | 2A | H319: Causes serious eye irritation.[4] |
| Specific Target Organ Toxicity (Single Exposure) | 3 (Respiratory system) | H335: May cause respiratory irritation.[4] |

Precautionary Statements

| Type | Code | Statement |
|--------------------|---|--|
| Prevention | P261 | Avoid breathing dust.[4] |
| P264 | Wash skin thoroughly after handling.[4] | |
| P271 | Use only outdoors or in a well-ventilated area.[4] | |
| P280 | Wear protective gloves/ eye protection/ face protection.[4] | |
| Response | P302 + P352 | IF ON SKIN: Wash with plenty of soap and water.[4] |
| P304 + P340 + P312 | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER/ doctor if you feel unwell.[4] | |
| P305 + P351 + P338 | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4] | |

Experimental Protocols

Due to the lack of specific published experimental protocols for **5-Ethoxy-1,3-dimethylindolin-2-one**, a general protocol for the safe handling of this compound in a laboratory setting is provided. This should be adapted to specific experimental needs.

General Handling Protocol

- Risk Assessment: Before handling, conduct a thorough risk assessment for the planned experiment, considering the quantity of the compound to be used, the potential for aerosol generation, and the specific experimental conditions.

- Personal Protective Equipment (PPE):
 - Gloves: Wear chemically resistant gloves (e.g., nitrile) at all times. Discard and replace gloves immediately if there is any sign of degradation or chemical breakthrough.
 - Eye Protection: Wear safety glasses with side shields or chemical splash goggles.
 - Lab Coat: A standard laboratory coat should be worn.
- Engineering Controls:
 - Handle the compound in a well-ventilated area, preferably within a chemical fume hood, especially when working with the solid form to avoid dust inhalation.
- Weighing:
 - If weighing the solid, do so in a fume hood or a ventilated balance enclosure to minimize dust exposure.
- Dissolving:
 - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
- Post-Handling:
 - After handling, wash hands and any exposed skin thoroughly with soap and water.
 - Clean the work area and any contaminated equipment.
- Storage:
 - Store the compound in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.^[5] The recommended storage temperature is 2-8°C.^[2]

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.^[5]

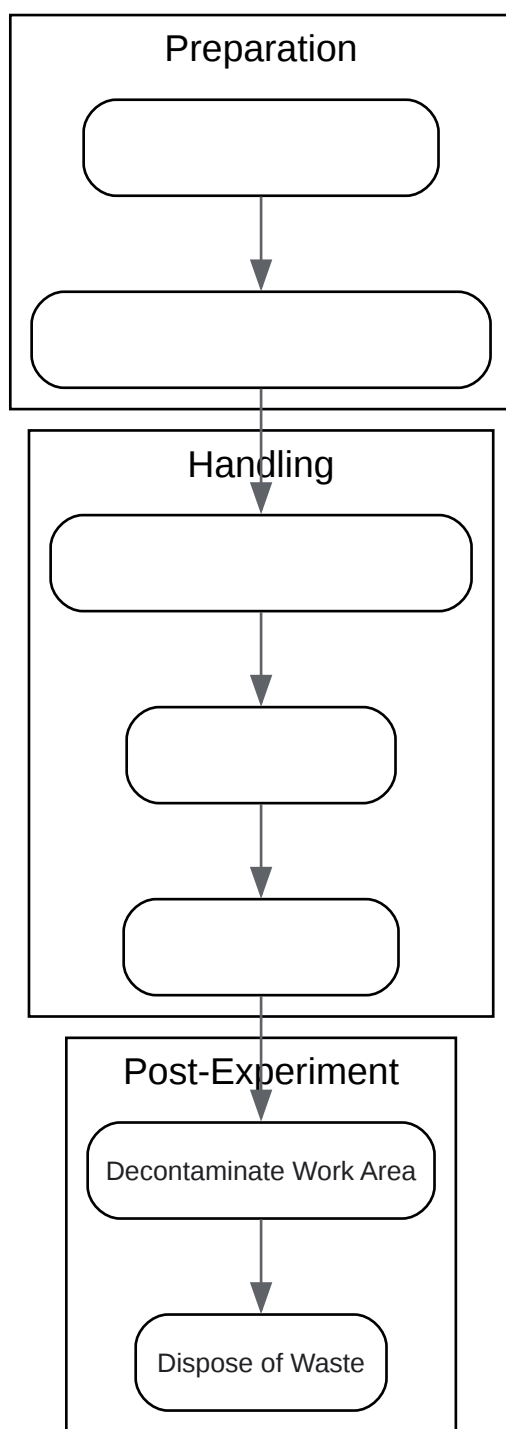
- Skin Contact: Immediately flush the skin with plenty of running water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention.[\[5\]](#)
- Eye Contact: Immediately flush eyes with plenty of running water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[5\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[\[5\]](#)

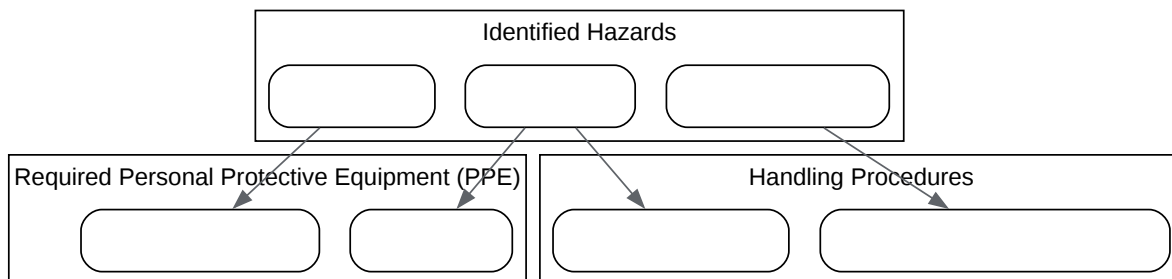
Spill and Waste Disposal

- Spill:
 - For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal.
 - Clean the spill area with a suitable solvent and then wash with soap and water.
 - For larger spills, evacuate the area and follow institutional emergency procedures.
- Waste Disposal:
 - Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the product to enter drains.

Visualizations

The following diagrams illustrate key workflows and logical relationships for the safe handling of **5-Ethoxy-1,3-dimethylindolin-2-one**.





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References

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